

Comprehensive Application Notes and Protocols for Chloroneb in Turf Disease Control

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Compound Focus: Chloroneb

CAS No.: 2675-77-6

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Chemical and Regulatory Profile

Chloroneb (1,4-dichloro-2,5-dimethoxybenzene) is a systemic fungicide that was historically developed circa 1967 primarily for controlling fungal diseases in turf and various crops [1]. Its primary mode of action is classified as a **lipid peroxidation inhibitor** (FRAC Group 14), and it is absorbed systemically through plant roots [1].

According to current regulatory databases, **chloroneb** holds an **obsolete status** and is **not approved** under contemporary regulatory frameworks such as EC Regulation 1107/2009 [1]. Its primary historical uses included seed treatment and turf application for controlling diseases such as **snow mold, blights, brown patch, and damping-off** in various crops including soybeans, cotton, beans, and sugarbeet [1].

Table 1: Fundamental Chemical and Regulatory Properties of **Chloroneb**

Property	Specification	Reference
IUPAC Name	1,4-dichloro-2,5-dimethoxybenzene	[1]
Chemical Formula	C ₈ H ₈ Cl ₂ O ₂	[1]
CAS RN	2675-77-6	[1]

Property	Specification	Reference
Molecular Mass	207.1 g/mol	[1]
Physical State	Colourless crystalline solid	[1]
FRAC Code	14 (Lipid peroxidation inhibitor)	[1]
EU Approval Status	Not approved	[1]
Primary Historical Use	Fungicide seed treatment and turf application	[1]

Historical Application Protocols for Turf Diseases

Target Diseases and Efficacy

Chloroneb demonstrated particular efficacy against **Typhula blight** (gray snow mold), a disease affecting turfgrasses under persistent snow cover in cold climates [2]. Research by Vargas and Beard (1970) documented its successful application on Penncross creeping bentgrass maintained at a 0.5-inch (13-mm) height of cut [2]. It is important to note that **chloroneb** was historically **not effective against pink snow mold (Microdochium patch)** [2].

Application Methods and Formulations

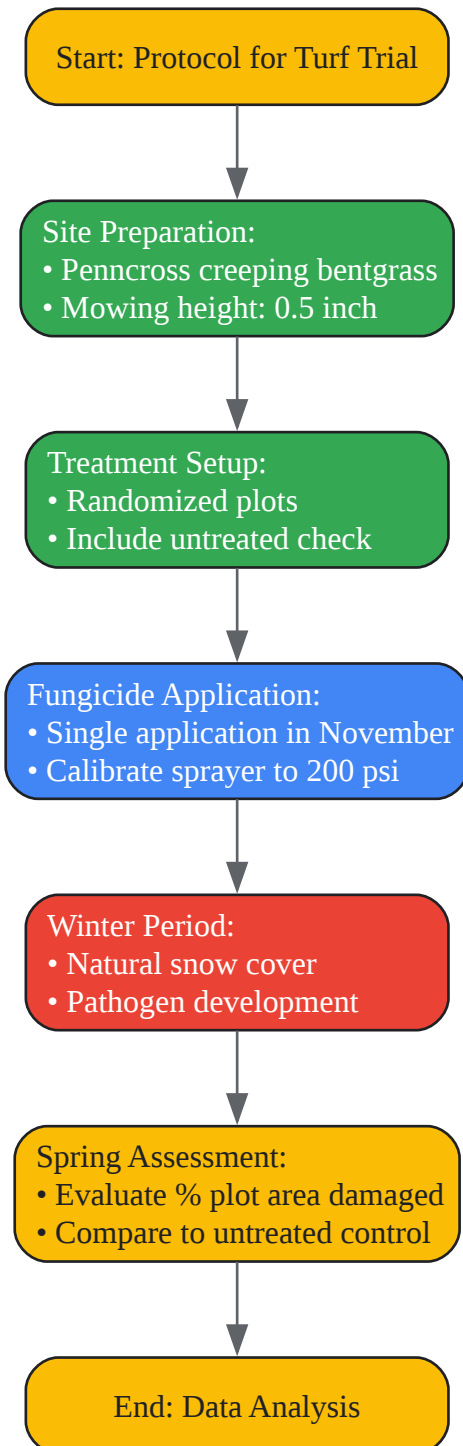
Chloroneb was commercially available in various formulations, including **65% wettable powder (WP)** and **10% granular formulations** [1] [2]. The application was typically performed as a **single, preventative treatment in late fall (November)** before the onset of persistent snow cover [2].

Table 2: Historical Turf Application Parameters for **Chloroneb**

Parameter Specification Reference :--- :--- :--- Target Disease Typhula blight (Gray Snow Mold) [2] Application Timing Single application in late Fall (November) [2] Formulation 65% Wettable Powder (WP) 10% Granular [2] Application Rate (WP) 9 oz per 1,000 ft ² (27.5 kg/ha) [2]
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| **Application Rate (Granular)** | 2.5 - 3.75 lb per 1,000 ft² (122 - 183 kg/ha) | [2] || **Application Equipment** | Spartan Sprayer at 200 psi (1,379 kPa) | [2] || **Reported Efficacy** | Effective control (vs. 86-93% damage in untreated plots) | [2] |

The following workflow diagram illustrates the key steps for the historical experimental protocol used in **chloroneb** efficacy trials:



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Environmental Fate and Toxicity Profile

Environmental Behavior

Chloroneb exhibits particular environmental characteristics that influence its application and potential impact. It has a **low aqueous solubility** of 8 mg/L at 20°C and a high octanol-water partition coefficient (Log P = 3.58), indicating a tendency to bind to soil organic matter [1]. Consequently, it is classified as **slightly mobile** with low leachability, reducing its propensity to contaminate groundwater [1]. However, it is **highly volatile** (vapour pressure = 400 mPa) and may be prone to drift if applied directly to plants or soil [1]. Its **persistence in soil** is significant, with a typical aerobic soil DT₅₀ (half-life) of 130 days, classifying it as persistent [1].

Mammalian and Ecological Toxicity

From a toxicological perspective, **chloroneb** presents a **low to moderate toxicity profile** to mammals and is not considered highly toxic to humans [1] [3]. It has been demonstrated to have **low dermal, oral, and inhalation toxicity**, categorized as Toxicity Category IV (the lowest level) for these routes of exposure [3]. However, it is recognized as a **skin and eye irritant** (Toxicity Category III for ocular irritation) [1] [3]. For non-target organisms, it shows low to moderate toxicity to birds, fish, and aquatic invertebrates [1].

Table 3: Comprehensive Environmental Fate and Toxicity Data

Parameter	Value/Classification	Reference
Solubility in Water (20°C)	8 mg/L (Low)	[1]
Vapour Pressure	400 mPa (Highly volatile)	[1]
Soil DT ₅₀ (Typical)	130 days (Persistent)	[1]
Soil Mobility	Slightly mobile	[1]

Parameter	Value/Classification	Reference
Mammalian Toxicity	Low to moderate	[1]
Human Toxicity (Acute)	Low (Not highly toxic)	[1]
Irritant Properties	Skin and eye irritant	[1]
Avian/Fish Toxicity	Low to moderate	[1]

Research Implications and Modern Context

Significance in Fungicide Development

Chloroneb's development represented a significant advancement in its era, providing an effective alternative to heavy metal-based fungicides such as mercury and cadmium compounds, which presented greater environmental and toxicological concerns [2]. Its systemic activity and specific mode of action made it a valuable tool for managing challenging diseases like snow mold.

Contemporary Research Considerations

For modern researchers and drug development professionals, **chloroneb** serves as a **historical case study** in fungicide development and environmental profiling. Its obsolescence underscores the evolving nature of pesticide regulation and the increasing emphasis on environmental fate and mammalian toxicity in the approval process [1] [4].

Current research in turf disease management is increasingly focused on **integrated pest management (IPM)** strategies that combine reduced-risk fungicides with **biological control agents (BCAs)** to reduce chemical loads, manage resistance, and maintain efficacy [4]. While **chloroneb** is no longer part of modern arsenals, understanding its properties and historical use informs the development of next-generation fungicides with improved safety and environmental profiles.

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